

Application Notes and Protocols: Dichromic Acid for Laboratory Glassware Cleaning

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dichromic acid*

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Introduction: The Role of Dichromic Acid in Laboratory Glassware Cleaning

Dichromic acid, commonly referred to as chromic acid cleaning solution, is a powerful oxidizing agent prepared by mixing a chromium(VI) salt, such as potassium or sodium dichromate, with concentrated sulfuric acid. For decades, it has been a standard method for rendering laboratory glassware scrupulously clean, a critical prerequisite for obtaining reliable and reproducible experimental data. Its potent oxidizing properties effectively remove a wide range of stubborn organic and inorganic residues that may be resistant to detergents and solvents.^{[1][2]}

However, the use of chromic acid is associated with significant health, safety, and environmental hazards. It is highly corrosive, toxic, and carcinogenic.^{[1][2]} Consequently, its use should be restricted to situations where less hazardous cleaning agents are inadequate, and it must be handled with strict adherence to safety protocols.

When to Consider Chromic Acid:

- **Stubborn Organic Residues:** For the removal of grease, tars, and other persistent organic materials.^{[1][2]}

- **Trace Metal Contamination:** In applications where trace metal contamination from other cleaning agents is a concern. It is important to note, however, that chromic acid can leave behind chromium residues if not rinsed thoroughly.[\[2\]](#)
- **Final Cleaning for Critical Applications:** As a final cleaning step for glassware used in highly sensitive analytical techniques, provided that extensive rinsing is performed.[\[2\]](#)

Hazards and Safety Precautions

Chromic acid is a hazardous substance and requires extreme caution during handling.

- **Toxicity and Carcinogenicity:** The solution contains hexavalent chromium (Cr^{6+}), which is acutely toxic, a known carcinogen, mutagen, and teratogen.[\[3\]](#)[\[4\]](#) Inhalation, ingestion, or skin absorption can be poisonous and potentially fatal.[\[3\]](#)[\[4\]](#)
- **Corrosivity:** It is extremely corrosive to human tissue, metal, and clothing, capable of causing severe skin and eye burns.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Oxidizing Agent:** As a strong oxidizer, it can ignite or cause explosions upon contact with organic and combustible materials such as solvents, oils, and greases.[\[5\]](#)

Mandatory Safety Protocols:

- **Engineering Controls:** All work with chromic acid must be conducted in a certified chemical fume hood.[\[3\]](#)[\[4\]](#) An eyewash station and safety shower must be readily accessible.[\[5\]](#)
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Chemical splash goggles and a full-face shield are mandatory.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - **Gloves:** Use acid-resistant gloves such as neoprene or butyl rubber. Nitrile gloves may be suitable for short-term handling, but latex gloves should not be used.[\[3\]](#)[\[4\]](#)
 - **Protective Clothing:** A chemical-resistant lab coat or apron over a standard lab coat is required.[\[3\]](#)[\[5\]](#)
- **Storage:** Store chromic acid in a clearly labeled, glass-stoppered bottle within a leak-proof secondary container in a designated, well-ventilated area, below eye level.[\[3\]](#)[\[4\]](#)

- Incompatibilities: Keep away from acids, bases, powdered metals, and all organic chemicals.
[\[3\]](#)[\[4\]](#)

Quantitative Data: Cleaning Efficacy

While highly effective, safer alternatives can provide comparable cleaning performance for specific residues. The following tables summarize a comparative study on the removal of protein and lipid residues.

Table 1: Protein (Bovine Serum Albumin) Removal from Glassware[\[3\]](#)

Cleaning Agent	% Protein Removed (after 4 hours)
Chromic Acid in Sulfuric Acid	>99.98%
Ammonium Persulfate in Sulfuric Acid	>99.98%
EDTA-Organosulfonate Detergent	>99.98%
Phosphate-based Detergent	~98%
Water (Control)	84-89%

Table 2: Lipid Removal from Glassware[\[3\]](#)

Cleaning Agent	% Lipid Removed (after 1 hour)
Chromic Acid in Sulfuric Acid	99.78 ± 0.13%
Ammonium Persulfate in Sulfuric Acid	99.98 ± 0.24%
EDTA-Organosulfonate Detergent	99.72 ± 0.23%
Phosphate-based Detergent	99.89 ± 0.04%

Experimental Protocols

Protocol for Preparation of Chromic Acid Cleaning Solution

This procedure must be performed in a chemical fume hood with all required PPE.

Materials:

- Sodium dichromate ($\text{Na}_2\text{Cr}_2\text{O}_7$) or Potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$)
- Concentrated Sulfuric Acid (H_2SO_4)
- Distilled Water
- Borosilicate glass beaker (e.g., 2 L)
- Glass stirring rod
- Ice bath

Procedure:

- Carefully dissolve 200 g of sodium dichromate in 100 ml of distilled water in the borosilicate beaker.^[1]
- Place the beaker in an ice bath to cool the solution.^[1]
- Slowly and with constant stirring, add 1500 ml of concentrated sulfuric acid to the dichromate solution.^[1] The addition is highly exothermic and will generate significant heat.
- Allow the solution to cool to room temperature.
- Transfer the dark orange-red solution to a designated glass-stoppered storage bottle.^{[1][6]} Label the bottle clearly with "Chromic Acid Cleaning Solution," the date of preparation, and appropriate hazard warnings.

Protocol for Cleaning Laboratory Glassware

- Pre-cleaning: If possible, rinse the glassware with an appropriate solvent to remove the bulk of any residue. For contaminated glassware (e.g., with biological material), initial sterilization by autoclaving may be necessary.^[7]

- Soaking: Carefully place the pre-cleaned glassware into a designated container (e.g., a polyethylene tub) and fully immerse it in the chromic acid solution. Heavily soiled items may require soaking overnight.[8] For less contaminated glassware, a few minutes may be sufficient.[9]
- Removal: Wearing appropriate PPE, carefully remove the glassware from the chromic acid bath.
- Rinsing:
 - Thoroughly rinse the glassware under running tap water.[1] It is crucial to remove all traces of the chromic acid, as the glass can absorb it.[1]
 - Perform a final rinse with purified or deionized water, typically 3-5 times.[10]
- Drying: Allow the glassware to air dry on a clean rack. For faster drying, acetone can be used for a final rinse, which will evaporate quickly.[7] Avoid drying with paper towels, as this can leave fiber residues.[7]

Protocol for Evaluating Glassware Cleanliness

To validate the effectiveness of a cleaning protocol, the following methods can be employed.

- After the final rinse, hold the glassware up and observe the sheeting action of the water.
- A clean glass surface will be uniformly wetted, and the water will drain in a continuous sheet.[4]
- If the surface is not completely clean, the water will bead up in droplets due to the presence of hydrophobic residues.[8]

This method provides a quantitative measure of surface cleanliness by assessing wettability.

- Place a small droplet of high-purity water onto the cleaned and dried glass surface.
- Use a contact angle goniometer to measure the angle formed at the interface of the water droplet, the glass surface, and the surrounding air.[11]

- A very low contact angle (typically $<10^\circ$) indicates a clean, high-energy, hydrophilic surface. A higher contact angle suggests the presence of hydrophobic organic contaminants.[3]

This method is used to determine the mass of residue remaining on a surface.[9]

- Weigh a clean, dry piece of glassware on a high-precision analytical balance.
- Contaminate the glassware with a known amount of the substance of interest and reweigh.
- Perform the cleaning protocol.
- After cleaning and thoroughly drying, reweigh the glassware.
- The difference between the final weight and the initial clean weight represents the mass of the remaining residue.

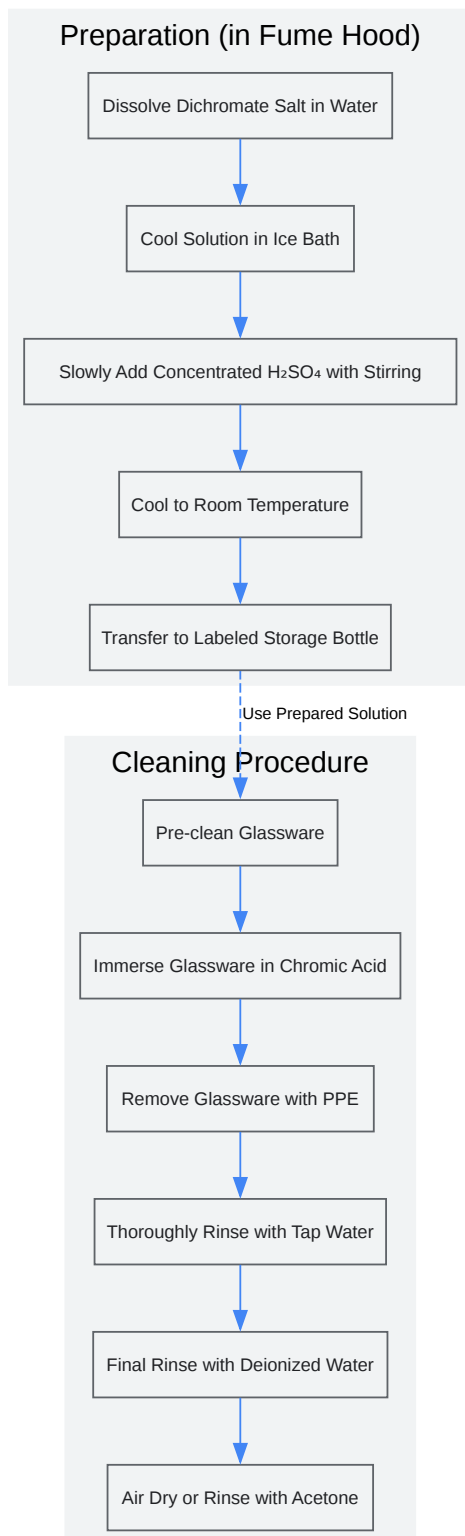
Waste Disposal

Chromic acid waste is hazardous and must be disposed of according to institutional and regulatory guidelines.

- Solution Exhaustion: The cleaning solution can be reused until it turns a greenish color.[1][8] This color change indicates the reduction of Cr^{6+} (orange-red) to Cr^{3+} (green), signifying that the solution has lost its oxidizing power.
- Disposal:
 - Never dispose of chromic acid down the drain.[12]
 - Collect all used chromic acid and contaminated rinsing solutions in a designated, clearly labeled hazardous waste container.
 - Contact your institution's Environmental Health and Safety (EHS) department for proper disposal procedures.[13][14] Do not attempt to neutralize chromic acid yourself due to its reactive nature.[13]

Visualizations

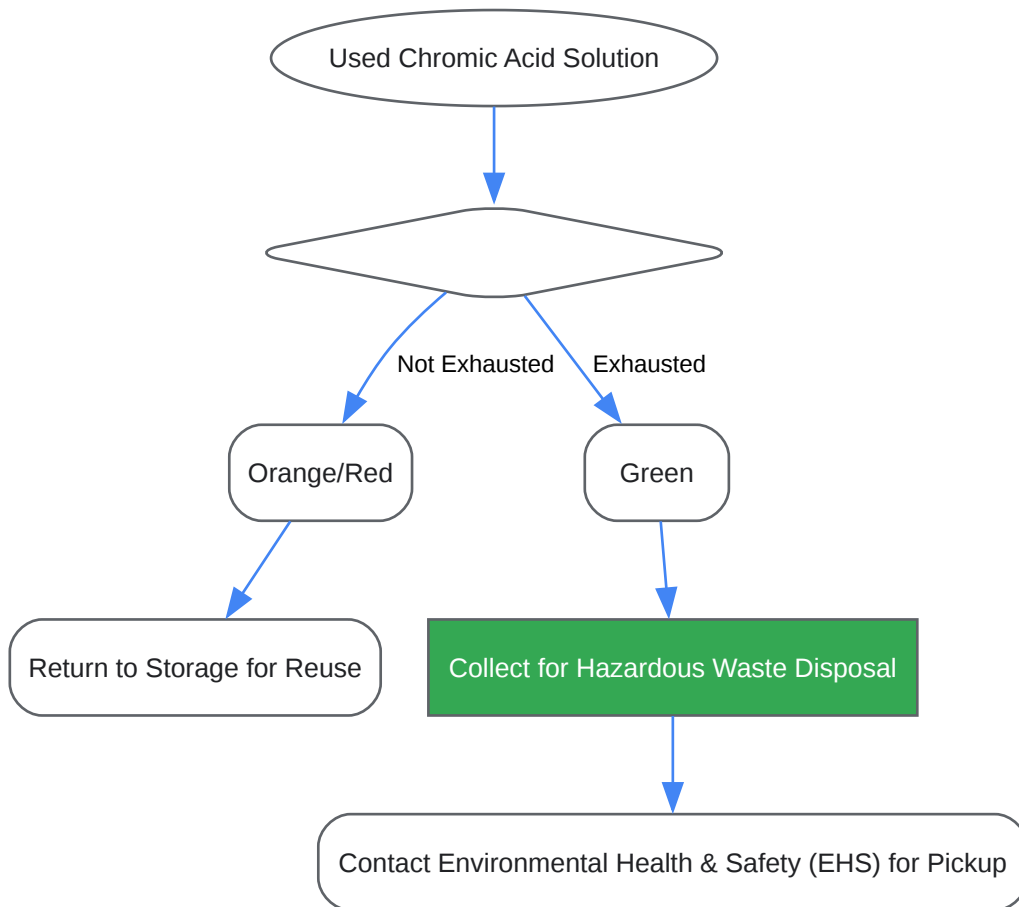
Workflow for Preparation and Use of Chromic Acid



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Caption: Workflow for the preparation and use of chromic acid solution.

Logical Workflow for Chromic Acid Waste Disposal



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Caption: Logical workflow for the disposal of chromic acid waste.

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- To cite this document: BenchChem. [Application Notes and Protocols: Dichromic Acid for Laboratory Glassware Cleaning]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8787550#dichromic-acid-as-a-cleaning-agent-for-laboratory-glassware]

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